

An In-depth Technical Guide to Methyl Cinnoline-6-carboxylate

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Compound of Interest

Compound Name: *Methyl Cinnoline-6-carboxylate*

CAS No.: 318276-74-3

Cat. No.: B1599777

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **Methyl Cinnoline-6-carboxylate**, a heterocyclic compound of interest in medicinal chemistry. We will delve into its chemical identity, synthesis, physicochemical properties, and its potential applications as a scaffold and intermediate in the development of novel therapeutic agents. This document is intended to be a valuable resource for researchers engaged in drug discovery and organic synthesis.

Chemical Identity and Nomenclature

IUPAC Name: **Methyl cinnoline-6-carboxylate**^[1]

Synonyms: While "**Methyl Cinnoline-6-carboxylate**" is the most specific name, the parent structure, cinnoline, is also known as 1,2-benzodiazine.^[2] It is important to distinguish this compound from its isomer, methyl quinoline-6-carboxylate, which has a different arrangement of nitrogen atoms in the bicyclic ring system.

Chemical Structure:

Caption: Chemical structure of **Methyl Cinnoline-6-carboxylate**.

Key Identifiers:

Identifier	Value	Source
Molecular Formula	C10H8N2O2	[1]
Molecular Weight	188.18 g/mol	
CAS Number	318276-74-3	[3]

Physicochemical Properties

While extensive experimental data for **Methyl Cinnoline-6-carboxylate** is not readily available in the cited literature, some key properties have been reported:

Property	Value	Source
Melting Point	130.4-131.2 °C	[4]
Boiling Point	340.1±34.0 °C at 760 mmHg	[4]
Predicted XlogP	1.0	[1]

The ester functionality suggests that it would be soluble in a range of common organic solvents.

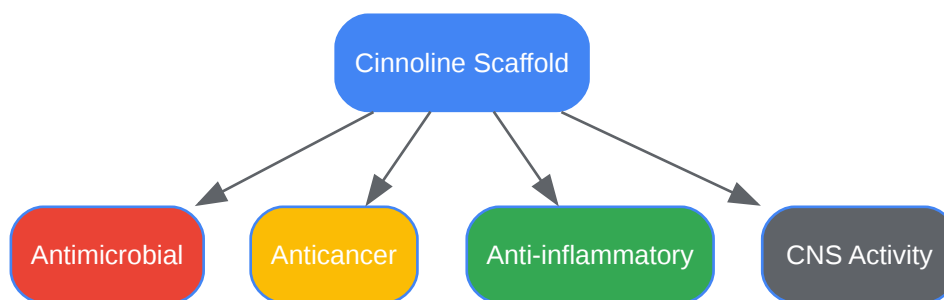
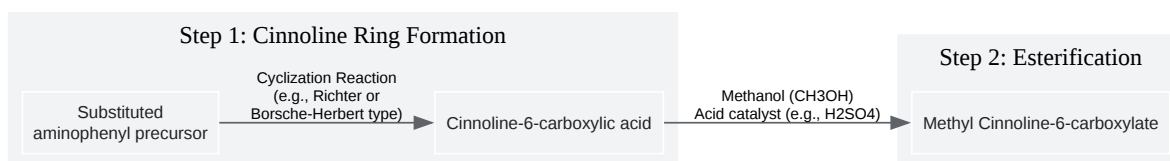
Synthesis of Methyl Cinnoline-6-carboxylate

A specific, detailed experimental protocol for the synthesis of **Methyl Cinnoline-6-carboxylate** is not explicitly available in the reviewed literature. However, based on general methods for the synthesis of cinnoline derivatives, a plausible synthetic route can be proposed. The synthesis of the cinnoline ring system often involves the cyclization of appropriately substituted aryl precursors.[5]

One of the classical methods for forming the cinnoline core is the Richter cinnoline synthesis, which involves the cyclization of an alkyne precursor.[6] Another common approach is the Borsche–Herbert cyclization, which utilizes the diazotization of ortho-aminoacetophenones followed by cyclization.[7]

Proposed Synthetic Pathway:

A likely approach to synthesize **Methyl Cinnoline-6-carboxylate** would involve the preparation of Cinnoline-6-carboxylic acid followed by esterification.



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